

Application Note: HPLC-UV Method for the Quantification of Mogroside IV

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Compound of Interest

Compound Name: Mogroside IV (Standard)

Cat. No.: B2825499

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Introduction

Mogroside IV is a cucurbitane triterpenoid glycoside and one of the sweetening compounds found in the fruit of *Siraitia grosvenorii*, commonly known as monk fruit. As a natural, non-caloric sweetener, the accurate quantification of Mogroside IV is essential for quality control in the food and beverage industry, as well as for research and development of new products. This application note provides a detailed protocol for the quantification of Mogroside IV using a High-Performance Liquid Chromatography (HPLC) with Ultraviolet (UV) detection method. The described method is simple, precise, and stable, making it suitable for routine analysis.

Mogroside IV Analytical Standard

A primary reference standard of Mogroside IV with certified purity should be used for the preparation of calibration standards.

Table 1: Mogroside IV Standard Specifications

Parameter	Specification
CAS Number	89590-95-4
Molecular Formula	C ₅₄ H ₉₂ O ₂₄
Molecular Weight	1125.31 g/mol

Experimental Protocols

Standard Solution Preparation

- **Stock Solution (1 mg/mL):** Accurately weigh 10 mg of Mogroside IV standard and dissolve it in 10 mL of methanol in a volumetric flask.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with methanol to achieve concentrations ranging from 0.05 mg/mL to 1.0 mg/mL.

Sample Preparation (from *Siraitia grosvenorii* fruit powder)

- **Extraction:**
 - Accurately weigh 1.0 g of dried and powdered *Siraitia grosvenorii* fruit into a centrifuge tube.
 - Add 25 mL of 80% methanol in water (v/v).
 - Vortex for 1 minute to ensure the sample is thoroughly wetted.
 - Perform ultrasound-assisted extraction for 30 minutes at room temperature.
- **Centrifugation & Filtration:**
 - Centrifuge the extract at 4000 rpm for 10 minutes.
 - Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial.

HPLC-UV Method

Table 2: Chromatographic Conditions

Parameter	Condition
Instrument	HPLC system with UV/Vis Detector
Column	C18, 4.6 mm × 150 mm, 5 μm
Mobile Phase A	0.1% (v/v) Phosphoric Acid in Water
Mobile Phase B	Acetonitrile
Gradient Elution	0-10 min: 10%-17% B10-20 min: 17% B20-30 min: 17%-20% B30-40 min: 20% B40-50 min: 20%-23% B50-60 min: 23% B60-70 min: 23%-26% B70-80 min: 26% B
Flow Rate	0.8 mL/min
Column Temperature	25°C
Detection Wavelength	203 nm ^[1] or 210 nm ^{[2][3]}
Injection Volume	10 μL

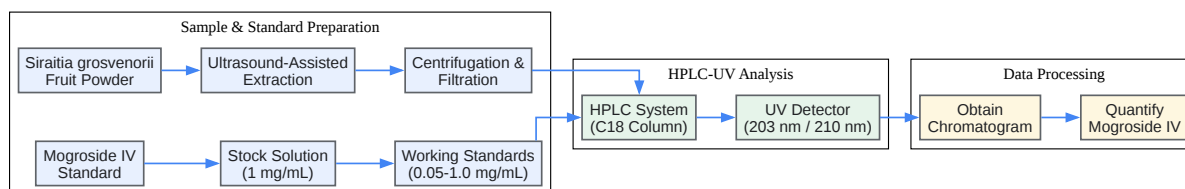
Method Validation Data

The following table summarizes the performance characteristics of the described HPLC-UV method for the analysis of Mogroside IV and other mogrosides.^[1]

Table 3: Method Validation Summary

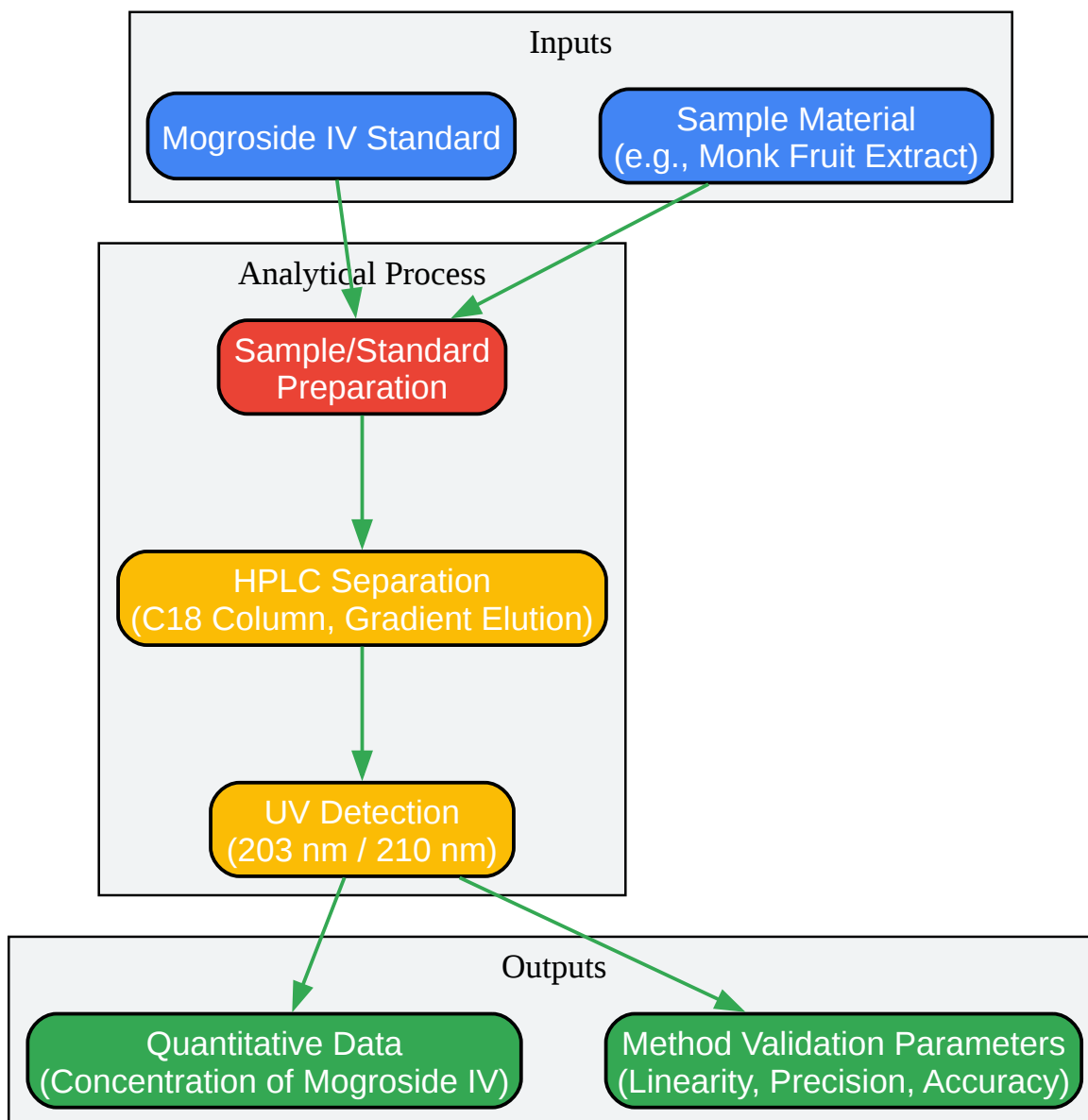
Parameter	Result
Linearity (R^2)	≥ 0.9992
Precision (RSD)	0.91% - 1.40%
Reproducibility (RSD)	0.97% - 3.89%
Recovery	97.99% - 102.34%

Diagrams



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Caption: Experimental workflow for the HPLC-UV quantification of Mogroside IV.



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Caption: Logical relationship of the analytical components for Mogroside IV analysis.

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